

Personal protective equipment for handling 3'-TBDMS-ibu-rG Phosphoramidite

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Compound of Interest

3'-TBDMS-ibu-rG
Compound Name:

Phosphoramidite

Cat. No.:

B12383610

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Essential Safety and Handling of 3'-TBDMS-iburG Phosphoramidite

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents like **3'-TBDMS-ibu-rG Phosphoramidite** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure laboratory safety and proper chemical management.

Personal Protective Equipment (PPE)

When handling **3'-TBDMS-ibu-rG Phosphoramidite**, the use of appropriate personal protective equipment is mandatory to prevent exposure.[1] The following table summarizes the recommended PPE.



| PPE Category | Item | Specifications |
|------------------------------------|---|--|
| Eye/Face Protection | Safety Goggles/Glasses | Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[2][3] |
| Face Shield | Recommended when there is a splash hazard.[2] | |
| Skin Protection | Chemical-Impermeable Gloves | Handle with nitrile gloves. Inspect gloves prior to use and dispose of contaminated gloves properly.[2][3] |
| Laboratory Coat | A laboratory coat must be worn.[2] | |
| Respiratory Protection | NIOSH-approved Respirator | Use a NIOSH-approved respirator, such as an N95 or P1 type dust mask, if ventilation is inadequate or dust is generated.[2][3] |
| Self-contained Breathing Apparatus | Necessary in case of fire or major spills.[2] | |

Hazard Information

3'-TBDMS-ibu-rG Phosphoramidite is associated with the following hazards:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)



Procedural Guidance: Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of the reagent and ensuring the safety of laboratory personnel.

Handling Precautions:

- Ventilation: Always handle the compound in a well-ventilated area or under a chemical fume hood.[1]
- Avoid Contact: Prevent contact with skin and eyes. Avoid the formation of dust and aerosols.
 [1]
- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[1][2]
- Tools: Use non-sparking tools to prevent ignition from electrostatic discharge.[1]

Storage Conditions:

- Keep the container tightly sealed to prevent moisture and air exposure.[2] Phosphoramidites are sensitive to moisture.[1]
- Store in a dry, well-ventilated area.[2]
- The recommended storage temperature is -20°C.[2][4]
- Protect from heat and store away from oxidizing agents.[1][2]

Operational Plan: Disposal

Proper disposal of **3'-TBDMS-ibu-rG Phosphoramidite** and any contaminated materials is essential for environmental safety and regulatory compliance.

Disposal Steps:

 Waste Segregation: Collect all waste contaminated with the phosphoramidite in a designated, properly labeled, and sealed container.[2]



- Licensed Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Environmental Precaution: Do not dispose of the chemical into drains or the environment.[2]

Emergency Procedures

In the event of accidental exposure or a spill, follow these immediate first aid and containment measures.

First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

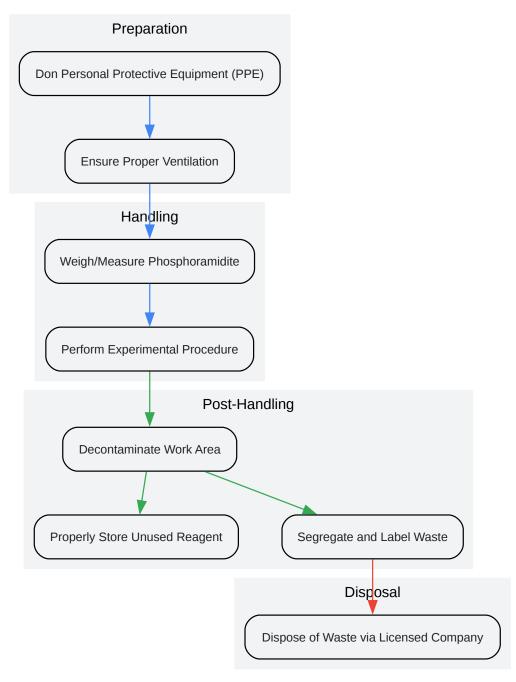
Spill and Leak Procedures:

- Avoid dust formation.[1]
- Avoid breathing vapors, mist, or gas.[1]
- Ensure adequate ventilation.[1]
- Remove all sources of ignition.[1]
- Use personal protective equipment, including chemical-impermeable gloves, to clean up the spill.[1]

Workflow for Handling 3'-TBDMS-ibu-rG Phosphoramidite



Workflow for Handling 3'-TBDMS-ibu-rG Phosphoramidite



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